

2-Tert-butoxyphenol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Tert-butoxyphenol

Cat. No.: B2420153

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Disclaimer: This document provides a summary of available safety and handling information for **2-tert-butoxyphenol** and its structural analogs. Due to a lack of comprehensive safety data for **2-tert-butoxyphenol**, this guide draws heavily on information from the closely related compounds 4-tert-butoxyphenol and 2-tert-butylphenol. All laboratory work should be conducted by trained professionals with a thorough understanding of the potential hazards and after consulting the most current Safety Data Sheet (SDS) for the specific chemical being used.

Introduction

2-Tert-butoxyphenol is a substituted phenol derivative with potential applications in organic synthesis and drug development. As with any laboratory chemical, a thorough understanding of its potential hazards and proper handling procedures is essential to ensure the safety of researchers and the integrity of experimental work. This guide provides an in-depth overview of the known and anticipated safety considerations for **2-tert-butoxyphenol**, based on available data for it and its structural isomers and analogs.

Physicochemical and Toxicological Data

Quantitative data for **2-tert-butoxyphenol** is limited. The following tables summarize available data for **2-tert-butoxyphenol** and its related compounds, 4-tert-butoxyphenol and 2-tert-butylphenol, to provide a comparative safety profile.

Table 1: Physicochemical Properties

| Property | 2-Tert-butoxyphenol | 4-Tert-butoxyphenol | 2-Tert-butylphenol |
|-------------------|--|--|--------------------------------------|
| CAS Number | 23010-10-8[1] | 2460-87-9 | 88-18-6[2] |
| Molecular Formula | C ₁₀ H ₁₄ O ₂ [1] | C ₁₀ H ₁₄ O ₂ [3] | C ₁₀ H ₁₄ O[2] |
| Molecular Weight | 166.22 g/mol [1] | 166.22 g/mol [3] | 150.22 g/mol |
| Appearance | Not available | Not available | Colorless to yellow liquid[4] |
| Boiling Point | Not available | Not available | 224 °C @ 760 mmHg[2] |
| Melting Point | Not available | Not available | -7 °C[2] |
| Flash Point | Not available | Not available | 80 °C (closed cup)[4] |
| Vapor Pressure | Not available | Not available | 0.05 mmHg @ 20 °C[2] |
| Specific Gravity | Not available | Not available | 0.970[2] |

Table 2: Toxicological Data (based on analogs)

| Hazard | 4-Tert-butoxyphenol | 2-Tert-butylphenol |
|-----------------------|---|---|
| GHS Classification | Skin Irritation (Category 2), Serious Eye Irritation (Category 2A)[5] | Corrosive, Acute Toxicity (Oral, Dermal, Inhalation), Aquatic Toxicity[6] |
| Acute Oral Toxicity | Not available | LD50 (Rat): 300-2000 mg/kg bw/day[6] |
| Acute Dermal Toxicity | Not available | LD50 (Rabbit): 705 mg/kg bw (female), 1373 mg/kg bw (male)[6] |
| Health Effects | Causes skin and serious eye irritation.[5] | Causes severe skin and eye burns.[4] Vapors can irritate the respiratory tract.[4] Harmful if swallowed or absorbed through the skin. |

Hazard Identification and GHS Classification

While a specific GHS classification for **2-tert-butoxyphenol** is not readily available, based on its isomer, 4-tert-butoxyphenol, it should be treated as a substance that can cause skin and eye irritation.[5] The closely related 2-tert-butylphenol is classified as corrosive and possesses acute toxicity through oral, dermal, and inhalation routes.[6] Therefore, it is prudent to handle **2-tert-butoxyphenol** with a high degree of caution, assuming it may share these hazardous properties.

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

The following protocols are based on best practices for handling substituted phenols and should be strictly adhered to when working with **2-tert-butoxyphenol**.

Engineering Controls

- Ventilation: All work with **2-tert-butoxyphenol** should be conducted in a well-ventilated laboratory. The use of a chemical fume hood is mandatory for all procedures that may

generate vapors, mists, or aerosols.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against potential splashes.[\[4\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[\[7\]](#) Gloves should be inspected before each use and changed immediately if contaminated.
 - Protective Clothing: A lab coat, long pants, and closed-toe shoes are mandatory.[\[7\]](#) For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron should be worn.[\[7\]](#)
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[\[2\]](#)

Storage and Disposal

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.[\[4\]](#)
- Store separately from food and feedstuffs.[\[4\]](#)

Disposal

- Dispose of waste in accordance with all local, state, and federal regulations.
- Contaminated materials and empty containers should be treated as hazardous waste.

Emergency Procedures

First Aid Measures

- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- In case of Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
- In case of Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[4]

Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent the spill from entering drains or waterways. Contain the spill and collect the material for disposal.

Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate key safety and handling workflows for **2-tert-butoxyphenol**.

Caption: Workflow for responding to a **2-tert-butoxyphenol** spill.

Caption: Hierarchy of controls for mitigating exposure to **2-tert-butoxyphenol**.

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